

Delmitide discovery and development

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Compound Focus: Delmitide

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Delmitide (RDP58) Overview

Delmitide, also known as RDP58, is a novel **D-amino acid decapeptide** designed as a potent anti-inflammatory agent, primarily investigated for the treatment of inflammatory bowel diseases (IBD) such as Crohn's disease and ulcerative colitis [1] [2].

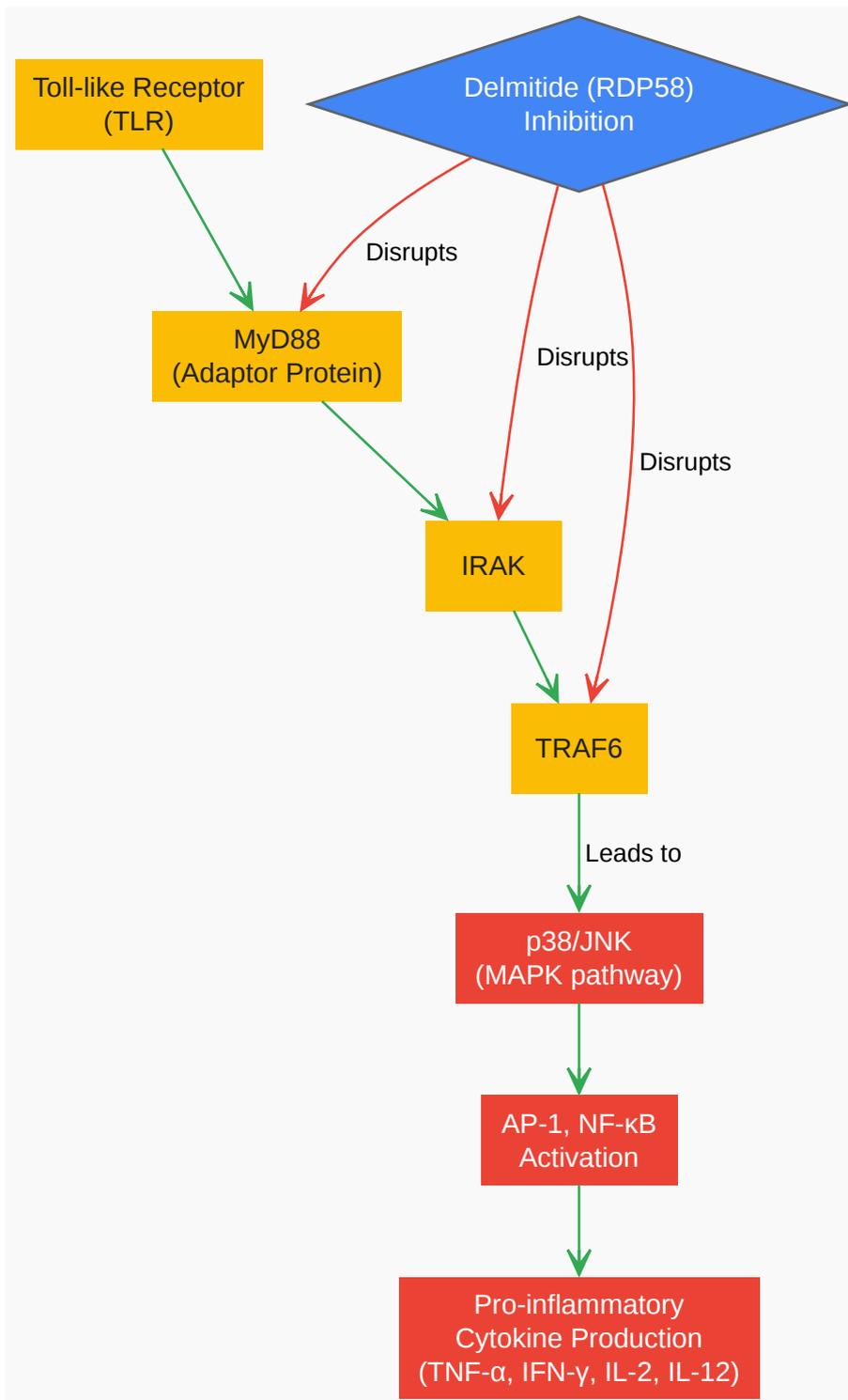
The table below summarizes its core characteristics:

Attribute	Description
Other Name	RDP58 [2]
Sequence Type	10 D-amino acid peptide [2]
Design Method	Computer-aided rational design based on HLA-derived peptides [2]
Primary Mechanism	Inhibits pro-inflammatory cytokine production (TNF- α , IFN- γ , IL-2, IL-12) at a post-transcriptional step [2]
Molecular Target	Disrupts the formation of the MyD88/IRAK/TRAF6 protein complex, a key step in early cell signaling [2]
Key Indications	Crohn's disease, Ulcerative colitis (potential) [1] [2]

Mechanism of Action and Signaling Pathway

Delmitide exerts its anti-inflammatory effect through a unique, locally acting mechanism. It inhibits the synthesis of key pro-inflammatory cytokines without altering their mRNA expression, indicating it acts at a **post-transcriptional step** [2].

More specifically, it targets the early signal transduction pathways activated by Toll-like receptors. The diagram below illustrates the signaling pathway that **Delmitide** disrupts.



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*Diagram 1: **Delmitide** inhibits pro-inflammatory cytokine production by disrupting the MyD88/IRAK/TRAF6 complex formation, preventing downstream MAPK signaling and transcription factor activation [2].*

Pharmacological Profile and Key Evidence

Research indicates that **Delmitide** is not systemically bioavailable and is well-tolerated, acting locally in the gastrointestinal tract after oral administration [2]. Its efficacy has been demonstrated in preclinical models.

The table below summarizes key pharmacological findings:

Aspect	Findings
In Vitro Effects	Led to decreased IFN- γ and TNF production by biopsies and lamina propria mononuclear cells from Crohn's disease patients [2].
In Vivo Efficacy	In rats with TNBS-induced colitis, oral RDP58 therapy reduced diarrhea and weight loss, and improved histological and macroscopic inflammation scores [2].
Toxicology & PK	Studies in dogs and mice showed little to no systemic absorption, even with an irritated gastrointestinal tract. It was found to be safe and well-tolerated [2].

Research Gaps and Future Directions

The search results, while informative, lack the depth required for a full technical whitepaper. Key information that is currently missing includes:

- **Detailed Discovery Workflow:** The specific computational models, HLA-peptide design rationale, and initial screening data used to discover **Delmitide** are not detailed.
- **Comprehensive Experimental Protocols:** Full methodologies for key experiments (e.g., binding assays, specific animal study protocols) are not provided.
- **Clinical Development Data:** Information on clinical trial phases, results, and current regulatory status is absent from these results.
- **Synthesis and Manufacturing Data:** Details on the solid-phase peptide synthesis (SPPS) process, purification, and characterization specific to **Delmitide** are not available.

Research Strategy Suggestions

To build a more complete profile of **Delmitide**, you may find the following strategies helpful:

- **Search Patent Databases:** Use platforms like Google Patents with keywords "RDP58," "**Delmitide**," and the inventor name "Buelow R" to find the original patent documents, which often contain extensive experimental data and synthetic routes.
- **Retrieve Foundational Papers:** The references cited in [2] (Travis et al., 2005; Bourreille et al., 2003; Murthy et al., 2002) are crucial. You can search for these papers by title on platforms like PubMed or Google Scholar to access the primary research.
- **Explore Clinical Trial Registries:** Search clinicaltrials.gov for "RDP58" or "**Delmitide**" to find any records of past or ongoing clinical trials and their outcomes.

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References

1. Delmitide [immunomart.com]
2. : A novel peptide with anti-inflammatory... - Creative Peptides Delmitide [creative-peptides.com]

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